

3-Nitrobenzoyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Nitrobenzoyl chloride

Cat. No.: B089680

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **3-Nitrobenzoyl chloride**. The information is intended to support researchers, scientists, and professionals in drug development in understanding and utilizing this versatile chemical intermediate.

Chemical and Physical Properties

3-Nitrobenzoyl chloride is a yellow to brown solid or liquid with a pungent odor.^[1] It is a reactive compound, sensitive to moisture, and should be handled with appropriate safety precautions.^[1] Below is a summary of its key physical and chemical properties.

Table 1: Physical and Chemical Properties of **3-Nitrobenzoyl Chloride**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₇ H ₄ ClNO ₃ | [2] |
| Molecular Weight | 185.56 g/mol | [3] |
| CAS Number | 121-90-4 | [2] |
| Appearance | Yellow to brown solid or liquid | [1] |
| Melting Point | 30-35 °C | [2] |
| Boiling Point | 275-278 °C at 760 mmHg | [2] |
| Density | 1.42 g/mL | [2] |
| Solubility | Decomposes in water. Soluble in ether, benzene, and toluene. | [4] |
| Flash Point | > 112 °C (> 233.6 °F) | [1] |
| InChI Key | NXTNASSYJUXJDV-UHFFFAOYSA-N | [3] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Nitrobenzoyl chloride**. The following tables summarize the key spectral data.

Table 2: ¹H NMR Spectral Data of **3-Nitrobenzoyl Chloride**

| Chemical Shift (ppm) | Multiplicity | Assignment |
|----------------------|--------------|--------------|
| ~8.8 | s | Proton on C2 |
| ~8.5 | d | Proton on C4 |
| ~8.3 | d | Proton on C6 |
| ~7.8 | t | Proton on C5 |

Note: Approximate chemical shifts are based on typical values for similar aromatic compounds and may vary depending on the solvent and experimental conditions.

Table 3: ^{13}C NMR Spectral Data of **3-Nitrobenzoyl Chloride**

| Chemical Shift (ppm) | Assignment |
|----------------------|---|
| ~167 | Carbonyl Carbon (C=O) |
| ~148 | Carbon attached to Nitro Group (C-NO ₂) |
| ~136 | Aromatic Carbon |
| ~135 | Aromatic Carbon |
| ~130 | Aromatic Carbon |
| ~128 | Aromatic Carbon |
| ~125 | Aromatic Carbon |

Note: Approximate chemical shifts are based on typical values and may vary.

Table 4: Key IR Absorptions of **3-Nitrobenzoyl Chloride**

| Wavenumber (cm ⁻¹) | Functional Group |
|--------------------------------|--------------------------------------|
| ~1770 | C=O stretch (acid chloride) |
| ~1530 | N-O asymmetric stretch (nitro group) |
| ~1350 | N-O symmetric stretch (nitro group) |
| ~1200 | C-Cl stretch |
| ~3100-3000 | C-H stretch (aromatic) |

Table 5: Mass Spectrometry Data of **3-Nitrobenzoyl Chloride**

| m/z | Interpretation |
|---------|--|
| 185/187 | Molecular ion peak ($[M]^+$) with isotopic pattern for one chlorine atom |
| 150 | $[M-Cl]^+$ |
| 139 | $[M-NO_2]^+$ |
| 104 | $[C_6H_4CO]^+$ |
| 76 | $[C_6H_4]^+$ |

Reactivity and Stability

3-Nitrobenzoyl chloride is a reactive acyl chloride. Its reactivity is primarily centered around the electrophilic carbonyl carbon. The presence of the electron-withdrawing nitro group on the aromatic ring further enhances this electrophilicity.

It is unstable in the presence of water and alcohols, with which it readily decomposes.^[5] It is also incompatible with bases (including amines) and strong oxidizing agents.^[5] Care should be taken to store **3-Nitrobenzoyl chloride** in a cool, dry place, away from incompatible materials.^[1]

Experimental Protocols

Synthesis of 3-Nitrobenzoyl Chloride

A common method for the synthesis of **3-Nitrobenzoyl chloride** is the reaction of 3-nitrobenzoic acid with thionyl chloride.

Materials:

- 3-nitrobenzoic acid
- Thionyl chloride
- Toluene (optional, for azeotropic removal of HCl)
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 3-nitrobenzoic acid and an excess of thionyl chloride (typically 2-3 equivalents).
- Attach a reflux condenser and heat the mixture gently under reflux for 2-4 hours. The reaction progress can be monitored by the cessation of hydrogen chloride gas evolution.
- After the reaction is complete, remove the excess thionyl chloride by distillation.
- The crude **3-Nitrobenzoyl chloride** can be purified by vacuum distillation.

Amide Synthesis from 3-Nitrobenzoyl Chloride

3-Nitrobenzoyl chloride readily reacts with primary and secondary amines to form the corresponding amides.

Materials:

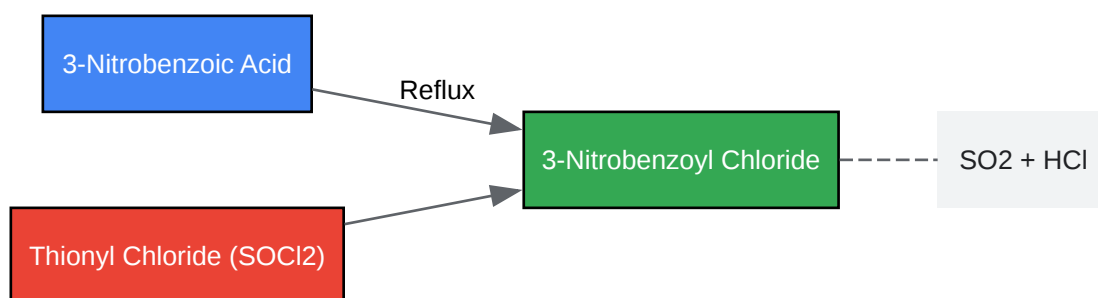
- **3-Nitrobenzoyl chloride**
- Primary or secondary amine
- Anhydrous aprotic solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Separatory funnel
- Standard work-up reagents (e.g., water, dilute HCl, saturated sodium bicarbonate solution, brine)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Dissolve the amine and the tertiary amine base in the anhydrous solvent in a flask.
- Cool the solution in an ice bath.
- Add a solution of **3-Nitrobenzoyl chloride** in the same solvent dropwise to the cooled amine solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Perform an aqueous work-up by washing the reaction mixture sequentially with water, dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure to obtain the crude amide product.
- The product can be further purified by recrystallization or column chromatography.

Visualizations

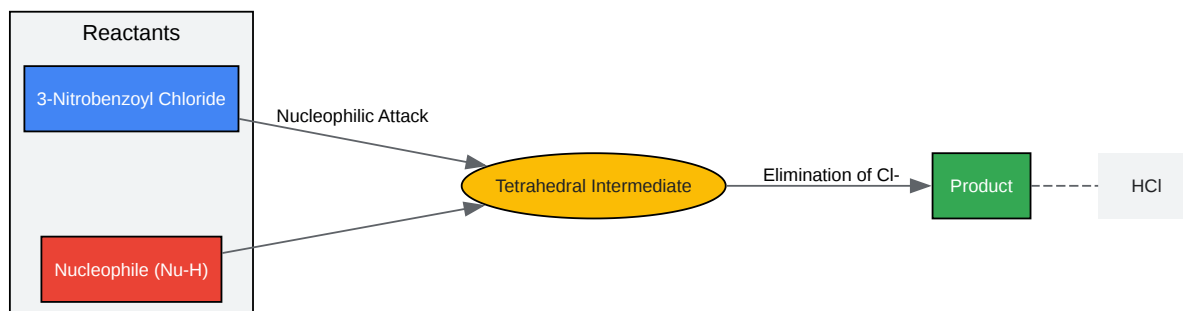
Synthesis of 3-Nitrobenzoyl Chloride



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Caption: Synthesis of **3-Nitrobenzoyl Chloride** from 3-Nitrobenzoic Acid.

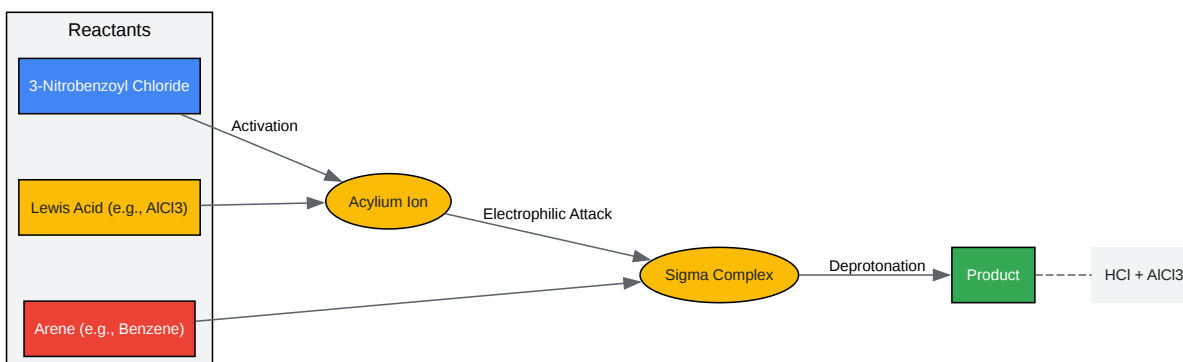
General Mechanism of Nucleophilic Acyl Substitution



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Caption: General mechanism of nucleophilic acyl substitution of **3-Nitrobenzoyl chloride**.

Friedel-Crafts Acylation using 3-Nitrobenzoyl Chloride



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Caption: Friedel-Crafts acylation of an arene using **3-Nitrobenzoyl chloride**.

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